

# Personal protective equipment for handling Molybdenum(6+) tetracosahydrate

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## Compound of Interest

Compound Name: Molybdenum(6+) tetracosahydrate

Cat. No.: B087525

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## Essential Safety and Handling Guide for Molybdenum(6+) Tetracosahydrate

This guide provides critical safety and logistical information for laboratory professionals handling **Molybdenum(6+) tetracosahydrate**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

## Hazard Identification and Exposure Limits

**Molybdenum(6+) tetracosahydrate** is classified as an irritant.<sup>[1]</sup> It is crucial to minimize exposure to dust and fumes. The permissible exposure limit (PEL) for molybdenum compounds is 5.0 mg/m<sup>3</sup> as Mo.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Molybdenum(6+) tetracosahydrate** to prevent skin and eye contact, inhalation, and ingestion.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses	Must have side-shields.
Goggles	Required when there is a risk of splashing.	
Hand Protection	Gloves	Chemically compatible gloves. Inspect for tears or holes before use.
Body Protection	Lab Coat	Long-sleeved to protect skin.
Respiratory Protection	Respirator	A NIOSH/MSHA approved respirator is necessary if dust is generated and exposure limits may be exceeded.

## Safe Handling and Operational Protocol

Follow these steps to ensure safe handling during experimental procedures:

- Engineering Controls: Always handle **Molybdenum(6+) tetracosahydrate** within a certified chemical fume hood to minimize inhalation exposure.
- Avoid Dust Formation: Handle the compound gently to avoid generating dust.
- Personal Hygiene: Wash hands thoroughly after handling and before leaving the laboratory. Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Spill Management: In the event of a spill, avoid creating dust. Use wet clean-up methods or a vacuum with a HEPA filter. Clean-up personnel must wear appropriate PPE.

## Disposal Plan

All waste containing **Molybdenum(6+) tetracosahydrate** must be treated as hazardous waste.

- Waste Collection: Collect all solid waste in a clearly labeled, sealed container.

- Disposal: Dispose of the waste through an approved hazardous waste disposal facility. Do not dispose of it in regular trash or down the drain.

## Experimental Workflow

The following diagram illustrates the standard operating procedure for safely handling **Molybdenum(6+) tetracosahydrate** from preparation to disposal.

Caption: Workflow for Safe Handling of **Molybdenum(6+) Tetracosahydrate**.

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## References

- 1. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
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